

2-Methyldecane CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyldecane

Cat. No.: B042159

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An In-depth Technical Guide to 2-Methyldecane

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Methyldecane** (CAS Number: 6975-98-0), a branched-chain alkane with growing significance in various scientific and industrial sectors. This document collates its fundamental chemical and physical properties, details established synthetic protocols, and explores its current and potential applications, particularly its role as a chemical intermediate in the synthesis of fine chemicals and potential precursors for pharmaceuticals. While **2-Methyldecane** is not directly implicated in specific biological signaling pathways, its utility as a building block in organic synthesis warrants a thorough understanding of its characteristics. This guide aims to serve as a central resource for professionals requiring in-depth technical information on this compound.

Core Chemical Information

2-Methyldecane is a saturated hydrocarbon belonging to the class of branched alkanes. Its fundamental identifiers and molecular characteristics are summarized below.

| Identifier | Value | Reference |
|-------------------|----------------------------------|---|
| CAS Number | 6975-98-0 | [1] [2] |
| Molecular Formula | C11H24 | [1] [2] |
| Molecular Weight | 156.31 g/mol | [1] [2] |
| IUPAC Name | 2-Methyldecane | |
| Synonyms | Isoundecane, n- C8H17CH(CH3)2 | [1] [2] |
| SMILES | CCCCCCCCC(C)C | [2] [3] |
| InChIKey | CNPVJWYWYZMPDS- UHFFFAOYSA-N | [1] |

Physicochemical Properties

A comprehensive collection of the physical and chemical properties of **2-Methyldecane** is presented in the following table. These properties are crucial for its application in chemical synthesis, as a solvent, and in fuel research.

| Property | Value | Reference |
|--|--|-----------|
| Appearance | Colorless liquid/oil | [1] |
| Boiling Point | 189.19 °C to 189.30 °C | [1][3] |
| Melting Point | -48.84 °C to -48.9 °C | [1][3] |
| Density | 0.7331 g/mL | [1] |
| Flash Point | ~60.5 °C | [3] |
| Refractive Index | 1.4131 | [1] |
| Vapor Pressure | 0.674 hPa @ 20°C (est.) | [3] |
| logP (Octanol/Water Partition Coefficient) | 5.9 to 6.156 (est.) | [3][4] |
| Water Solubility | 0.01 g/L | [3] |
| Storage Temperature | Room Temperature, Sealed in Dry Conditions | [1] |

Solubility Profile (g/L at 25°C):[3]

| Solvent | Solubility |
|---------------|------------|
| Ethanol | 2865.18 |
| Methanol | 1030.87 |
| Isopropanol | 4012.18 |
| Ethyl Acetate | 6881.72 |
| Acetone | 5933.36 |
| Toluene | 4627.46 |
| 1,4-Dioxane | 9155.59 |

Synthesis and Experimental Protocols

2-Methyldecane can be synthesized through various organic chemistry routes. Two prominent methods include the Grignard reaction and hydrodeoxygenation (HDO).

Grignard Reaction Synthesis

A general and classical approach to synthesizing branched alkanes like **2-Methyldecane** involves the reaction of an appropriate Grignard reagent with a ketone, followed by dehydration of the resulting alcohol and subsequent hydrogenation of the alkene.

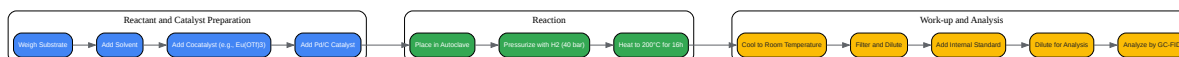
Hydrodeoxygenation (HDO) Synthesis

A more contemporary and "green chemistry" approach involves the catalytic hydrodeoxygenation of suitable oxygenated precursors. A detailed experimental protocol for a general HDO procedure that can yield **2-Methyldecane** is provided below.

General Procedure for Hydrodeoxygenation (HDO):

- **Reactant Preparation:** A desired amount of the substrate is weighed and placed into a glass insert equipped with a magnetic stirring bar.
- **Catalyst and Solvent Addition:** The appropriate solvent, a cocatalyst (e.g., Europium(III) trifluoromethanesulfonate), and 0.4 mol-% of Palladium on activated carbon (Pd/C, 5 w-%) are added to the glass insert.
- **Autoclave Setup:** The glass insert is placed into an autoclave, which is then securely closed and positioned within a heating mantle.
- **Pressurization and Heating:** The autoclave is pressurized with hydrogen gas (H₂) to 40 bars at room temperature. The reaction mixture is then heated to 200°C for a specified duration (e.g., 16 hours).
- **Cooling and Filtration:** After the reaction period, the solution is cooled to room temperature. The cooled solution is then filtered and diluted with a suitable solvent such as ethyl acetate (EtOAc) or hexane to a volume of 50 ml.
- **Sample Preparation for Analysis:** An aliquot of 1.25 ml is taken from the diluted solution. To this, 0.1 ml of an internal standard (e.g., acetophenone) is added, and the resulting solution is further diluted with EtOAc or hexane to 10 ml.

- **Yield Determination:** The yield of **2-Methyldecane** is determined from this final solution using Gas Chromatography with Flame Ionization Detection (GC-FID).



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*HDO Synthesis Workflow for **2-Methyldecane**.*

Applications in Research and Development

2-Methyldecane serves as a versatile compound with several key applications in scientific research and industrial processes.

- **Chemical Intermediate:** It is a crucial building block in organic synthesis. Its branched structure offers a unique reactivity profile for creating more complex molecules. It is used as a precursor in the production of specialty chemicals, and potentially in the synthesis of agrochemicals and pharmaceuticals.
- **Solvent:** Due to its non-polar nature and liquid state over a wide range of temperatures, **2-Methyldecane** is utilized as a solvent in various chemical reactions and formulations.
- **Reference Standard:** In analytical chemistry, particularly in gas chromatography (GC) and gas chromatography-mass spectrometry (GC-MS), **2-Methyldecane** is employed as a reference or spike standard. It is used for establishing and validating retention times, assessing column resolution, and in the development of methods for quantifying iso-paraffins.
- **Fuel Research:** It serves as a model component in surrogate-fuel studies to investigate oxidation kinetics and combustion properties of branched alkanes.

Biological Significance and Toxicological Profile

Currently, there is limited evidence to suggest that **2-Methyldecane** is directly involved in specific biological signaling pathways. It is classified as a branched alkane, a class of compounds that are generally considered to be of low biological activity. **2-Methyldecane** has been identified as a volatile component in some plants.

From a toxicological perspective, it is considered to have low acute toxicity. However, as with many hydrocarbons, it may be harmful if swallowed and enters the airways, posing an aspiration hazard. High vapor concentrations can cause irritation to the eyes and respiratory tract, as well as central nervous system effects such as headache and dizziness.

Conclusion

2-Methyldecane is a well-characterized branched-chain alkane with a defined set of physicochemical properties that make it valuable in several scientific and industrial contexts. While it is not known to have a direct role in biological signaling, its utility as a chemical intermediate, a specialized solvent, and an analytical standard is firmly established. The synthetic methodologies, particularly modern catalytic processes like hydrodeoxygenation, offer efficient and greener routes to its production. This guide provides a foundational understanding of **2-Methyldecane** for researchers and professionals engaged in chemical synthesis, materials science, and analytical chemistry, and for those in drug development who may utilize such structures as starting materials for more complex active pharmaceutical ingredients.

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- To cite this document: BenchChem. [2-Methyldecane CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042159#2-methyldecane-cas-number-and-molecular-formula]

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